

Application Note: HPLC-Based Quantification of I5B2 Activity

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Compound of Interest		
Compound Name:	I5B2	
Cat. No.:	B1674137	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

I5B2 is a novel serine/threonine kinase that has been identified as a key regulator in the proinflammatory signaling cascade. Dysregulation of **I5B2** activity has been implicated in a variety of autoimmune disorders and chronic inflammatory diseases. As such, **I5B2** represents a promising therapeutic target for the development of novel anti-inflammatory agents. The development of robust and reliable methods to quantify **I5B2** kinase activity is crucial for screening potential inhibitors and for elucidating the enzyme's mechanism of action. This application note provides a detailed protocol for the quantification of **I5B2** activity using a reverse-phase high-performance liquid chromatography (RP-HPLC) based method. This method relies on the separation and quantification of a fluorescently labeled substrate peptide and its phosphorylated product.

Principle of the Assay

The **I5B2** kinase assay is based on the enzymatic transfer of the gamma-phosphate from adenosine triphosphate (ATP) to a specific, fluorescently labeled peptide substrate. The reaction mixture, containing **I5B2**, the peptide substrate, and ATP, is incubated to allow for the phosphorylation of the substrate. The reaction is then quenched, and the mixture is analyzed by RP-HPLC. The hydrophobicities of the phosphorylated and unphosphorylated peptides are sufficiently different to allow for their baseline separation on a C18 column. The amount of

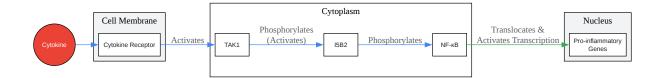


product formed is quantified by integrating the peak area of the phosphorylated peptide, and the kinase activity is calculated from this value.

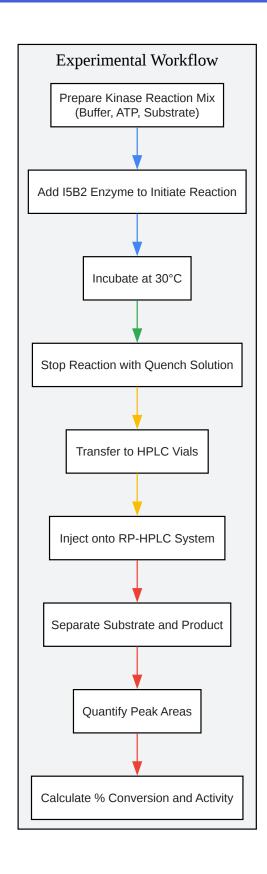
Signaling Pathway of I5B2

I5B2 is a downstream effector of the cytokine receptor signaling pathway. Upon binding of an inflammatory cytokine to its receptor, a cascade of phosphorylation events is initiated, leading to the activation of the upstream kinase, TAK1. Activated TAK1 then phosphorylates and activates **I5B2**. Once active, **I5B2** phosphorylates the transcription factor NF-κB, leading to its translocation to the nucleus and the subsequent expression of pro-inflammatory genes.









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